An In-depth Technical Guide to p-Bromohydrocinnamic Acid: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*3-(4-Bromophenyl)propionic acid*
CAS No.:	*1643-30-7*
Cat. No.:	*B155501*

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Introduction: Navigating the Nomenclature of Brominated Phenylpropanoic Acids

In the landscape of chemical synthesis and drug discovery, precision in nomenclature is paramount. The term "p-bromohydrocinnamic acid" frequently appears in chemical literature and commercial catalogs, yet it can be a source of ambiguity. This name is often used to refer to two distinct isomers of brominated phenylpropanoic acid, and a clear understanding of their structures is crucial for any research application. This guide will focus primarily on 3-(4-bromophenyl)propanoic acid, the isomer where the bromine atom is substituted at the para (4-position) of the phenyl ring. This is the isomer most accurately described by the "p-" prefix. However, to provide a comprehensive resource, we will also briefly discuss the properties of its isomer, 3-bromo-3-phenylpropanoic acid, where the bromine atom is located on the benzylic carbon of the propanoic acid chain.

This technical guide is designed for researchers, scientists, and drug development professionals, providing in-depth information on the core properties, synthesis, and applications

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of 3-(4-bromophenyl)propanoic acid. We will delve into the causality behind experimental choices, provide validated protocols, and support all claims with authoritative references.

Chapter 1: Core Properties of 3-(4-Bromophenyl)propanoic Acid

3-(4-Bromophenyl)propanoic acid is a versatile building block in organic synthesis, valued for its bifunctional nature, possessing both a carboxylic acid handle for derivatization and a brominated aromatic ring amenable to a wide range of cross-coupling reactions.

Chemical and Physical Properties

The key physicochemical properties of 3-(4-bromophenyl)propanoic acid (CAS No: 1643-30-7) are summarized in the table below. These properties are essential for designing reaction conditions, purification procedures, and formulation strategies.

Property	Value	Source(s)
CAS Number	1643-30-7	[1]
Molecular Formula	$C_9H_9BrO_2$	[1]
Molecular Weight	229.07 g/mol	
IUPAC Name	3-(4-bromophenyl)propanoic acid	[2]
Synonyms	4-Bromohydrocinnamic acid, p-Bromohydrocinnamic acid	[1]
Appearance	White to light yellow or beige crystalline powder	[3]
Melting Point	133-136 °C	
Boiling Point	250 °C at 30 mmHg	[3]
Density	1.531 g/cm³ (Predicted)	[3]
Solubility	Soluble in methanol	[3]

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Structural Information

The structure of 3-(4-bromophenyl)propanoic acid is foundational to its reactivity and applications. The propanoic acid chain provides a flexible linker in molecules, while the bromine atom on the phenyl ring serves as a key functional group for further elaboration.

Figure 1: Chemical structure of 3-(4-bromophenyl)propanoic acid.

Spectroscopic Profile

The structural features of 3-(4-bromophenyl)propanoic acid give rise to a characteristic spectroscopic fingerprint. The following table outlines the expected signals in ^{1}H NMR, ^{13}C NMR, and IR spectroscopy, which are crucial for reaction monitoring and quality control.

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Spectroscopy	Expected Signals
^{1}H NMR	- Aromatic Protons: Two doublets in the aromatic region (approx. 7.1-7.5 ppm), characteristic of a 1,4-disubstituted benzene ring. The protons ortho to the bromine will be deshielded compared to the protons meta to the bromine. - Aliphatic Protons: Two triplets in the aliphatic region (approx. 2.6-3.0 ppm), corresponding to the two methylene groups of the propanoic acid chain, showing coupling to each other. - Carboxylic Acid Proton: A broad singlet far downfield (typically >10 ppm), which may not always be observed depending on the solvent and concentration.
^{13}C NMR	- Carbonyl Carbon: A peak in the range of 170-185 ppm.[4] - Aromatic Carbons: Four signals in the aromatic region (approx. 120-145 ppm). The carbon attached to the bromine will be shifted upfield due to the heavy atom effect, while the ipso-carbon (attached to the propanoic acid chain) will also be distinct.[5] - Aliphatic Carbons: Two signals in the aliphatic region (approx. 30-40 ppm) for the two methylene carbons.
IR Spectroscopy	- O-H Stretch: A very broad band from 2500-3300 cm^{-1}, characteristic of the hydrogen-bonded carboxylic acid hydroxyl group.[6] - C-H Stretch (Aromatic): Peaks just above 3000 cm^{-1}.[7] - C-H Stretch (Aliphatic): Peaks just below 3000 cm^{-1}.[7] - C=O Stretch: A strong, sharp absorption between 1690-1760 cm^{-1}.[6] - C=C Stretch (Aromatic): Peaks in the 1400-1600 cm^{-1} region.[7] - C-Br Stretch: A signal in the fingerprint region, typically below 700 cm^{-1}.[6]

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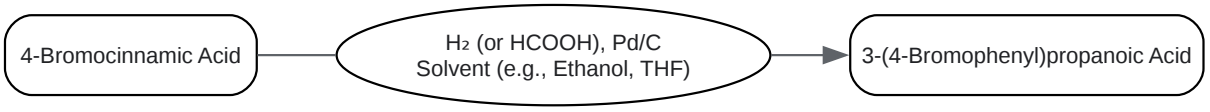
Mass Spectrometry	- Molecular Ion Peak: A peak at m/z corresponding to the molecular weight (229/231 due to the isotopic distribution of bromine). - Key Fragments: Expect fragmentation patterns corresponding to the loss of the carboxylic acid group (-COOH, M-45), and benzylic cleavage.[8] [9]

Chapter 2: Synthesis of 3-(4-Bromophenyl)propanoic Acid

The most common and efficient laboratory-scale synthesis of 3-(4-bromophenyl)propanoic acid is through the reduction of the double bond in 4-bromocinnamic acid. Catalytic hydrogenation is the method of choice, offering high yields and selectivity.

Synthetic Pathway: Catalytic Hydrogenation

The hydrogenation of the alkene functional group in 4-bromocinnamic acid is readily achieved using a palladium on carbon (Pd/C) catalyst with a hydrogen source.[10] While traditional methods employ pressurized hydrogen gas, catalytic transfer hydrogenation using a safer hydrogen donor like formic acid has become a popular and effective alternative.[6]



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Figure 2: Synthesis of 3-(4-bromophenyl)propanoic acid.

Experimental Protocol: Catalytic Transfer Hydrogenation

This protocol describes a robust and scalable method for the synthesis of 3-(4-bromophenyl)propanoic acid from 4-bromocinnamic acid using palladium on carbon and formic acid as the hydrogen donor.[6]

Materials:

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- 4-Bromocinnamic acid
- 10% Palladium on carbon (Pd/C)
- Formic acid (HCOOH)
- Triethylamine (NEt_3)
- Tetrahydrofuran (THF)
- Diethyl ether
- 2 M Hydrochloric acid (HCl)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-bromocinnamic acid (1.0 eq).
- Add THF as the solvent (approximately 10 mL per gram of starting material).
- Add 10% Pd/C (5-10 mol%).
- To the stirred suspension, add triethylamine (5.0 eq) followed by the dropwise addition of formic acid (5.0 eq). The addition of formic acid may be exothermic.
- Heat the reaction mixture to reflux (approximately 65 °C) and monitor the reaction progress by thin-layer chromatography (TLC). The reaction is typically complete within 4-6 hours.
- Upon completion, cool the reaction mixture to room temperature and filter through a pad of celite to remove the Pd/C catalyst. Wash the celite pad with a small amount of THF.
- Concentrate the filtrate under reduced pressure to remove the THF.

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- Dilute the residue with diethyl ether and wash with 2 M HCl, followed by water and then brine.
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure to yield the crude product.
- Recrystallize the crude product from a suitable solvent system (e.g., hexanes/ethyl acetate) to afford pure 3-(4-bromophenyl)propanoic acid as a white to off-white solid.

Causality Behind Experimental Choices:

- Catalyst: Palladium on carbon is a highly efficient and reusable heterogeneous catalyst for hydrogenation reactions.[11]
- Hydrogen Donor: Formic acid, in the presence of a base like triethylamine, decomposes to provide a source of hydrogen in situ, avoiding the need for high-pressure hydrogenation equipment.[6]
- Solvent: THF is a good solvent for both the starting material and the reagents and is relatively inert under these reaction conditions.
- Workup: The acidic wash removes the triethylamine, while the subsequent washes remove any remaining water-soluble impurities. Recrystallization is a standard and effective method for purifying the solid product.

Chapter 3: Chemical Reactivity and Applications

The synthetic utility of 3-(4-bromophenyl)propanoic acid stems from its two key functional groups: the carboxylic acid and the aryl bromide. This allows for a diverse range of chemical transformations, making it a valuable intermediate in several areas of research and development.

Key Reactions

- Carboxylic Acid Derivatization: The carboxylic acid moiety can be readily converted into a variety of functional groups, including esters, amides, and acid chlorides. These reactions

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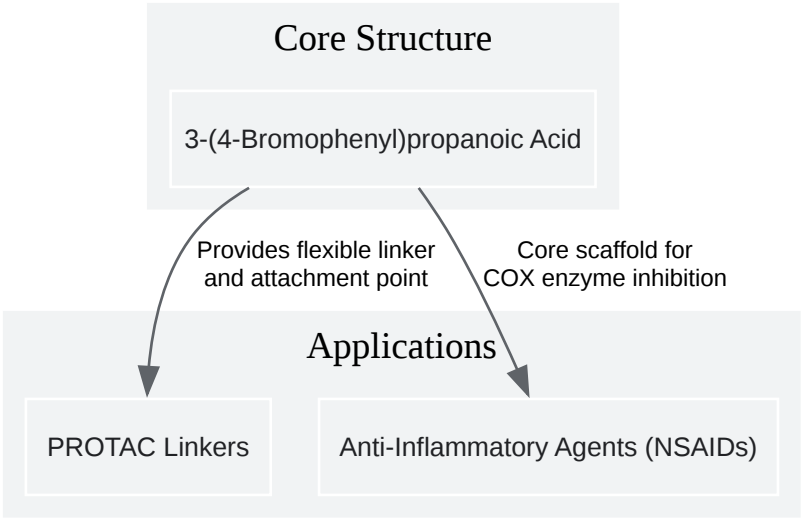
are fundamental in medicinal chemistry for modulating the pharmacokinetic properties of a lead compound.

- Aryl Bromide Cross-Coupling: The bromine atom on the phenyl ring is a versatile handle for palladium-catalyzed cross-coupling reactions such as Suzuki, Heck, and Sonogashira couplings. This allows for the introduction of a wide array of substituents, enabling the synthesis of complex molecular architectures.

Applications in Drug Development and Research

- PROTAC Linkers: 3-(4-Bromophenyl)propanoic acid is utilized as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[3][12][13][14][15] PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the degradation of the target protein.[12] The propanoic acid portion of the molecule provides a flexible chain, while the aryl bromide can be used as an attachment point for one of the ligands.

- Anti-Inflammatory Agents: Arylpropionic acid derivatives are a well-known class of non-steroidal anti-inflammatory drugs (NSAIDs), with ibuprofen being a prominent example.[16] 3-(4-Bromophenyl)propanoic acid serves as a scaffold for the synthesis of novel NSAID candidates.[17][18] The arylpropionic acid motif is crucial for binding to the cyclooxygenase (COX) enzymes, and modifications on the phenyl ring can be used to tune the activity and selectivity of the drug.[19]



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Figure 3: Key application areas of 3-(4-bromophenyl)propanoic acid.

Chapter 4: Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling 3-(4-bromophenyl)propanoic acid. The information below is a summary of the key hazards and should be supplemented by a thorough review of the full Safety Data Sheet (SDS) before use.[1]

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[2]
- Skin Irritation (Category 2): Causes skin irritation.[2]
- Eye Irritation (Category 2): Causes serious eye irritation.[2]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[2]

Precautionary Statements:

- Prevention: Avoid breathing dust. Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Use only outdoors or in a well-ventilated area. Wear protective gloves, eye protection, and face protection.[1]
- Response: If swallowed, call a poison center or doctor if you feel unwell. If on skin, wash with plenty of soap and water. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If irritation persists, get medical advice/attention.[1]
- Storage: Store in a well-ventilated place. Keep container tightly closed.[1]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[1]

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Chapter 5: Isomeric Clarification: 3-bromo-3-phenylpropanoic Acid

To prevent potential confusion in research and procurement, it is important to distinguish 3-(4-bromophenyl)propanoic acid from its isomer, 3-bromo-3-phenylpropanoic acid (CAS No: 15463-91-9).[20]

Feature	3-(4-Bromophenyl)propanoic Acid	3-Bromo-3-phenylpropanoic Acid
CAS Number	1643-30-7	15463-91-9
Structure	Bromine on the phenyl ring (para position)	Bromine on the benzylic carbon of the propanoic acid chain
Melting Point	133-136 °C	135-138 °C[20]
Synthesis	Typically by hydrogenation of 4-bromocinnamic acid	Typically by hydrobromination of cinnamic acid[21]
Key Reactivity	Aryl bromide for cross-coupling	Benzylic bromide for nucleophilic substitution[17]

The key difference lies in the position of the bromine atom, which dictates the primary mode of reactivity. The benzylic bromide in 3-bromo-3-phenylpropanoic acid is susceptible to nucleophilic substitution, making it a useful precursor for introducing a variety of functional groups at the benzylic position.[17]

Conclusion

3-(4-Bromophenyl)propanoic acid is a valuable and versatile building block in modern organic synthesis and medicinal chemistry. Its well-defined physical and chemical properties, coupled with a straightforward synthesis and dual reactive handles, make it an important intermediate for the development of complex molecules, including PROTACs and novel anti-inflammatory agents. A clear understanding of its structure, properties, and reactivity, as well as a clear distinction from its isomers, is essential for its effective and safe use in the laboratory. This

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guide has provided a comprehensive overview to support researchers in leveraging the full potential of this important chemical entity.

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